

Linolenyl Linoleate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Linolenyl linoleate*

Cat. No.: *B15550986*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Linolenyl linoleate is a wax ester composed of α -linolenic acid and linoleic acid, two essential fatty acids crucial in various physiological processes. This technical guide provides a detailed overview of **Linolenyl linoleate**, including its chemical identity, physicochemical properties, and potential applications, with a focus on methodologies relevant to research and drug development. This document summarizes available data, outlines experimental protocols for its synthesis and characterization, and explores its potential biological significance.

Chemical Identity and Synonyms

Linolenyl linoleate is chemically known as (9Z,12Z,15Z)-octadeca-9,12,15-trienyl (9Z,12Z)-octadeca-9,12-dienoate. It is a complex lipid formed through the esterification of α -linolenic acid (an omega-3 fatty acid) and linoleyl alcohol (derived from linoleic acid, an omega-6 fatty acid).

Identifier	Value
CAS Number	2566-97-4
IUPAC Name	[(9Z,12Z,15Z)-octadeca-9,12,15-trienyl] (9Z,12Z)-octadeca-9,12-dienoate
Molecular Formula	C ₃₆ H ₆₀ O ₂
Molecular Weight	524.86 g/mol

Synonyms:

- 9,12,15-Octadecatrienoic acid, (9Z,12Z,15Z)-, (9Z,12Z)-9,12-octadecadien-1-yl ester
- Linoleyl linolenate
- (9Z,12Z)-Octadeca-9,12-dienoic acid, (9Z,12Z,15Z)-octadeca-9,12,15-trienyl ester

Physicochemical Properties

Quantitative data on the physicochemical properties of **Linolenyl linoleate** are limited. However, based on its structure as a wax ester of two long-chain polyunsaturated fatty acids, it is expected to be a lipophilic and oily substance at room temperature. The following table summarizes computed and experimental properties of related compounds, which can serve as an estimation for **Linolenyl linoleate**.

Property	Linoleic Acid	α -Linolenic Acid	Notes
Molecular Weight (g/mol)	280.45	278.43	Experimental
Melting Point (°C)	-5	-11	Experimental
Boiling Point (°C)	229-230 (at 16 mmHg)	230-232 (at 17 mmHg)	Experimental
Density (g/cm ³)	0.902 (at 20°C)	0.914 (at 20°C)	Experimental
LogP	7.05	6.45	Experimental

Experimental Protocols

Enzymatic Synthesis of Linolenyl Linoleate

The synthesis of wax esters like **Linolenyl linoleate** is efficiently achieved through lipase-catalyzed esterification. This method offers high selectivity and mild reaction conditions compared to chemical synthesis.

Materials:

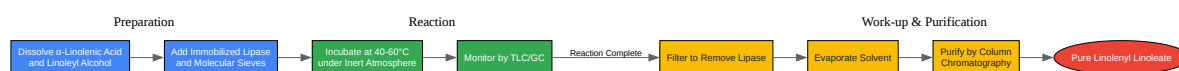
- α -Linolenic acid
- Linoleyl alcohol
- Immobilized lipase (e.g., Novozym 435, a lipase from *Candida antarctica*)
- Anhydrous organic solvent (e.g., n-hexane, isooctane)
- Molecular sieves (3Å or 4Å, activated)
- Inert gas (e.g., nitrogen or argon)

Methodology:

- **Reactant Preparation:** Dissolve equimolar amounts of α -linolenic acid and linoleyl alcohol in the chosen anhydrous organic solvent in a round-bottom flask. The concentration of reactants can be optimized, but a starting point of 0.1 to 0.5 M is common.
- **Addition of Catalyst and Desiccant:** Add the immobilized lipase to the reaction mixture. A typical enzyme loading is 5-10% (w/w) of the total substrate weight. Add activated molecular sieves (approximately 10-20% w/v) to remove the water produced during the esterification, which drives the reaction towards product formation.
- **Reaction Conditions:** Blanket the reaction mixture with an inert gas to prevent oxidation of the unsaturated fatty acids. The reaction is typically carried out at a controlled temperature, ranging from 40°C to 60°C, with constant stirring for 24 to 72 hours.

- **Monitoring the Reaction:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) by analyzing aliquots taken at different time intervals.
- **Enzyme Removal:** After the reaction is complete, the immobilized lipase can be easily removed by filtration for potential reuse.
- **Product Purification:** The solvent is removed from the filtrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel.

Logical Workflow for Enzymatic Synthesis:



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Caption: Workflow for the enzymatic synthesis of **Linolenyl linoleate**.

Purification by Column Chromatography

Materials:

- Crude **Linolenyl linoleate**
- Silica gel (60-120 mesh or 230-400 mesh)
- Hexane
- Ethyl acetate
- Glass column
- Collection tubes

Methodology:

- **Column Packing:** Prepare a slurry of silica gel in hexane and pour it into the glass column. Allow the silica gel to settle, and then drain the excess solvent until the solvent level is just above the silica gel bed.
- **Sample Loading:** Dissolve the crude **Linolenyl linoleate** in a minimal amount of hexane and carefully load it onto the top of the silica gel column.
- **Elution:** Elute the column with a gradient of ethyl acetate in hexane. Start with 100% hexane to elute non-polar impurities. Gradually increase the polarity of the eluent (e.g., 1%, 2%, 5% ethyl acetate in hexane) to elute the **Linolenyl linoleate**. Wax esters are relatively non-polar and will typically elute with low percentages of ethyl acetate.
- **Fraction Collection:** Collect the eluate in small fractions.
- **Analysis of Fractions:** Analyze the collected fractions by TLC to identify those containing the pure product.
- **Solvent Removal:** Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Linolenyl linoleate**.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR data for **Linolenyl linoleate** is not readily available in the public domain, the expected chemical shifts can be predicted based on the known spectra of its constituent fatty acids and other wax esters.

Expected ^1H NMR (CDCl_3) Chemical Shifts (δ , ppm):

- ~5.34 (m): Olefinic protons ($-\text{CH}=\text{CH}-$) of both linoleate and linolenate moieties.
- ~4.05 (t): Methylene protons adjacent to the ester oxygen ($-\text{O}-\text{CH}_2-$).
- ~2.77 (t): Bis-allylic protons of the linoleate moiety ($-\text{CH}=\text{CH}-\text{CH}_2-\text{CH}=\text{CH}-$).

- ~2.81 (t): Bis-allylic protons of the linolenate moiety ($-\text{CH}=\text{CH}-\text{CH}_2-\text{CH}=\text{CH}-$).
- ~2.30 (t): Methylene protons alpha to the carbonyl group ($-\text{CH}_2-\text{COO}-$).
- ~2.05 (m): Allylic protons ($-\text{CH}_2-\text{CH}=\text{CH}-$).
- ~1.62 (m): Methylene protons beta to the ester oxygen and carbonyl group.
- ~1.30 (m): Methylene protons of the fatty acid chains ($-(\text{CH}_2)_n-$).
- ~0.97 (t): Terminal methyl protons of the linolenate moiety ($-\text{CH}_2-\text{CH}_3$).
- ~0.89 (t): Terminal methyl protons of the linoleate moiety ($-\text{CH}_2-\text{CH}_3$).

Expected ^{13}C NMR (CDCl_3) Chemical Shifts (δ , ppm):

- ~173.3: Carbonyl carbon ($-\text{COO}-$).
- ~127-132: Olefinic carbons ($-\text{CH}=\text{CH}-$).
- ~64.4: Methylene carbon adjacent to the ester oxygen ($-\text{O}-\text{CH}_2-$).
- ~34.1: Methylene carbon alpha to the carbonyl group ($-\text{CH}_2-\text{COO}-$).
- ~25-32: Methylene carbons of the fatty acid chains.
- ~25.6: Bis-allylic carbons.
- ~14.1, 14.3: Terminal methyl carbons.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for the structural elucidation of wax esters. Electron ionization (EI) and electrospray ionization (ESI) are common techniques used.

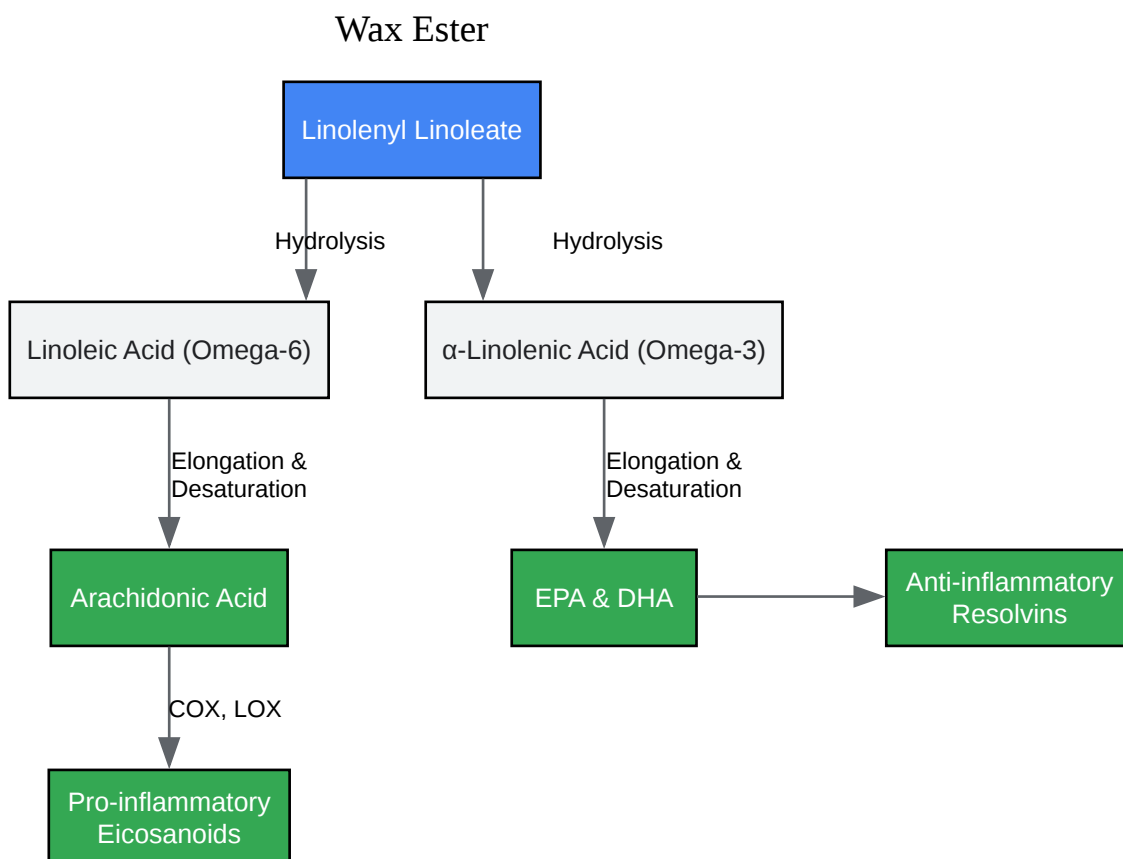
Expected Fragmentation Pattern (EI-MS):

- Molecular Ion (M^+): A peak corresponding to the molecular weight of **Linolenyl linoleate** (m/z 524.86) may be observed, though it can be weak.

- **Acylium Ion:** A prominent fragment corresponding to the acylium ion of linolenic acid ($[C_{18}H_{29}O]^+$, m/z 261.2) is expected from the cleavage of the ester bond.
- **Fatty Alcohol Fragment:** A fragment corresponding to the loss of the fatty acid moiety and rearrangement, or the alcohol chain itself, can also be observed.
- **Hydrocarbon Fragments:** A series of hydrocarbon fragments resulting from the cleavage of the fatty acid chains will also be present.

Signaling Pathway Visualization (Hypothetical):

While the specific signaling pathways involving **Linolenyl linoleate** are not well-defined, its constituent fatty acids, linoleic acid and α -linolenic acid, are precursors to a variety of signaling molecules, including prostaglandins, leukotrienes, and resolvins, which are involved in inflammation and its resolution.



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Caption: Metabolic fate of **Linolenyl linoleate**'s constituent fatty acids.

Potential Applications in Drug Development

The biological activities of **Linolenyl linoleate** itself have not been extensively studied. However, its constituent fatty acids are known to have significant physiological effects, suggesting potential therapeutic applications for the parent ester.

- **Anti-inflammatory Properties:** As a source of both omega-3 and omega-6 fatty acids, **Linolenyl linoleate** could serve as a pro-drug for delivering these essential fatty acids. The balance of these fatty acids is critical in modulating inflammatory responses.
- **Dermatological Applications:** Linoleic acid is crucial for maintaining the skin barrier function. Topical application of lipids rich in linoleic acid has been shown to be beneficial for certain skin conditions. **Linolenyl linoleate** could be explored as a component in dermatological formulations.
- **Drug Delivery:** The lipophilic nature of **Linolenyl linoleate** makes it a potential candidate for use as an excipient in drug delivery systems, particularly for poorly water-soluble drugs.

Conclusion

Linolenyl linoleate is a complex lipid with potential for further investigation, particularly in the fields of nutrition, dermatology, and pharmacology. This guide provides a foundational understanding of its chemical properties and outlines key experimental methodologies for its synthesis and characterization. Further research is warranted to fully elucidate the biological activities and therapeutic potential of this unique wax ester.

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